

# Application Notes and Protocols: Knoevenagel Condensation Reactions with 3,5-Dialkyl-4-Nitroisoxazoles

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## Compound of Interest

Compound Name: *3,5-Dimethyl-4-nitroisoxazole*

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These application notes provide a comprehensive overview and detailed protocols for conducting Knoevenagel condensation reactions with 3,5-dialkyl-4-nitroisoxazoles. The inherent reactivity of these substrates, owing to the activating effect of the 4-nitro group on the 5-alkyl substituent, makes them valuable building blocks in synthetic organic chemistry, particularly for the generation of diverse molecular scaffolds for drug discovery and materials science.

## Introduction

The Knoevenagel condensation is a fundamental carbon-carbon bond-forming reaction that involves the condensation of an active methylene compound with an aldehyde or ketone, typically catalyzed by a base. In the context of 3,5-dialkyl-4-nitroisoxazoles, the methyl or methylene group at the 5-position of the isoxazole ring serves as the active methylene component. The presence of the strongly electron-withdrawing nitro group at the 4-position significantly increases the acidity of the protons on the adjacent alkyl group, facilitating its deprotonation and subsequent nucleophilic attack on an aldehyde. This reaction leads to the formation of 3-alkyl-4-nitro-5-styrylisoxazole derivatives, which are versatile intermediates for further chemical transformations.<sup>[1][2]</sup>

## Data Presentation

The following table summarizes the results of the Knoevenagel condensation between **3,5-dimethyl-4-nitroisoxazole** and a variety of aromatic aldehydes using nano-titania ( $\text{TiO}_2$ ) as a recyclable, heterogeneous catalyst under solvent-free conditions.[1][2]

Entry	Aldehyde	Product	Time (min)	Yield (%)
1	Benzaldehyde	3-methyl-4-nitro-5-styrylisoxazole	90	94
2	4-Methylbenzaldehyde	3-methyl-5-(4-methylstyryl)-4-nitroisoxazole	90	92
3	4-Methoxybenzaldehyde	3-methyl-5-(4-methoxystyryl)-4-nitroisoxazole	95	95
4	4-Hydroxybenzaldehyde	5-(4-hydroxystyryl)-3-methyl-4-nitroisoxazole	110	85
5	4-Chlorobenzaldehyde	5-(4-chlorostyryl)-3-methyl-4-nitroisoxazole	90	96
6	4-Bromobenzaldehyde	5-(4-bromostyryl)-3-methyl-4-nitroisoxazole	90	95
7	4-Fluorobenzaldehyde	5-(4-fluorostyryl)-3-methyl-4-nitroisoxazole	90	92
8	4-Nitrobenzaldehyde	3-methyl-4-nitro-5-(4-nitrostyryl)isoxazole	80	98
9	2-Chlorobenzaldehyde	5-(2-chlorostyryl)-3-	100	90

		methyl-4-nitroisoxazole		
10	2-Nitrobenzaldehyde	3-methyl-4-nitro-5-(2-nitrostyryl)isoxazole	85	96
11	3-Nitrobenzaldehyde	3-methyl-4-nitro-5-(3-nitrostyryl)isoxazole	85	95
12	2,4-Dichlorobenzaldehyde	5-(2,4-dichlorostyryl)-3-methyl-4-nitroisoxazole	95	94
13	Cinnamaldehyde	3-methyl-4-nitro-5-(4-phenylbuta-1,3-dien-1-yl)isoxazole	120	80
14	2-Hydroxybenzaldehyde	5-(2-hydroxystyryl)-3-methyl-4-nitroisoxazole	110	82
15	Piperonal	3-methyl-5-(2H-benzo[d][1,3]dioxol-5-yl)-4-nitroisoxazole	100	90
16	2-Thiophenecarboxaldehyde	3-methyl-4-nitro-5-(2-(thiophen-2-yl)vinyl)isoxazole	100	88

## Experimental Protocols

## General Protocol for the Solvent-Free Knoevenagel Condensation of **3,5-Dimethyl-4-nitroisoxazole** with Aromatic Aldehydes using Nano-Titania ( $\text{TiO}_2$ ) Catalyst[1][2]

This protocol describes a green and efficient method for the synthesis of 3-methyl-4-nitro-5-styrylisoxazoles.

### Materials:

- **3,5-Dimethyl-4-nitroisoxazole** (1.0 mmol)
- Aromatic aldehyde (1.0 mmol)
- Nano-titania ( $\text{TiO}_2$ ) (20 mol%)
- Reaction vessel (e.g., round-bottom flask or vial)
- Stirring apparatus (e.g., magnetic stirrer)
- Heating apparatus (e.g., heating mantle or oil bath)
- Thin Layer Chromatography (TLC) apparatus
- Ethyl acetate
- n-Hexane
- Ethanol

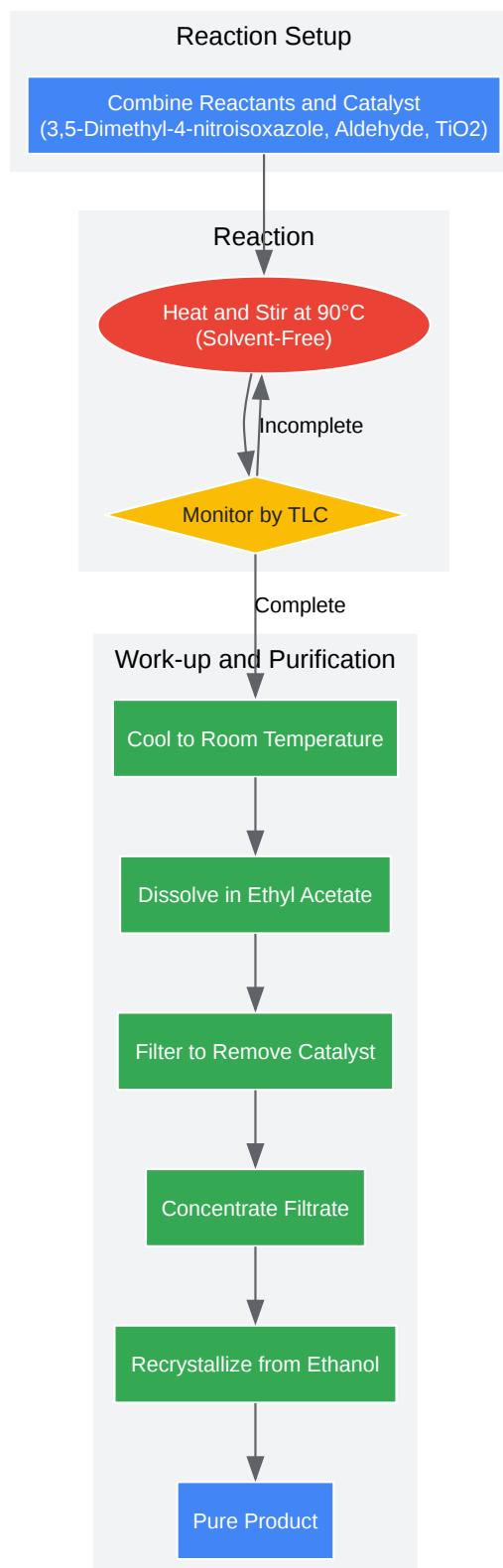
### Procedure:

- To a clean and dry reaction vessel, add the aromatic aldehyde (1.0 mmol) and **3,5-dimethyl-4-nitroisoxazole** (1.0 mmol).
- Add nano-titania (20 mol%) to the mixture.
- Stir the reaction mixture at 90 °C under neat (solvent-free) conditions.[2]
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using an appropriate eluent system (e.g., ethyl acetate/n-hexane).

- Upon completion of the reaction, cool the mixture to room temperature.
- Add ethyl acetate to the reaction residue and stir to dissolve the product.
- Filter the mixture to separate the nano-titania catalyst. The catalyst can be washed with ethyl acetate, dried, and reused for subsequent reactions.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Recrystallize the crude product from ethanol to afford the pure 3-methyl-4-nitro-5-styrylisoxazole derivative.

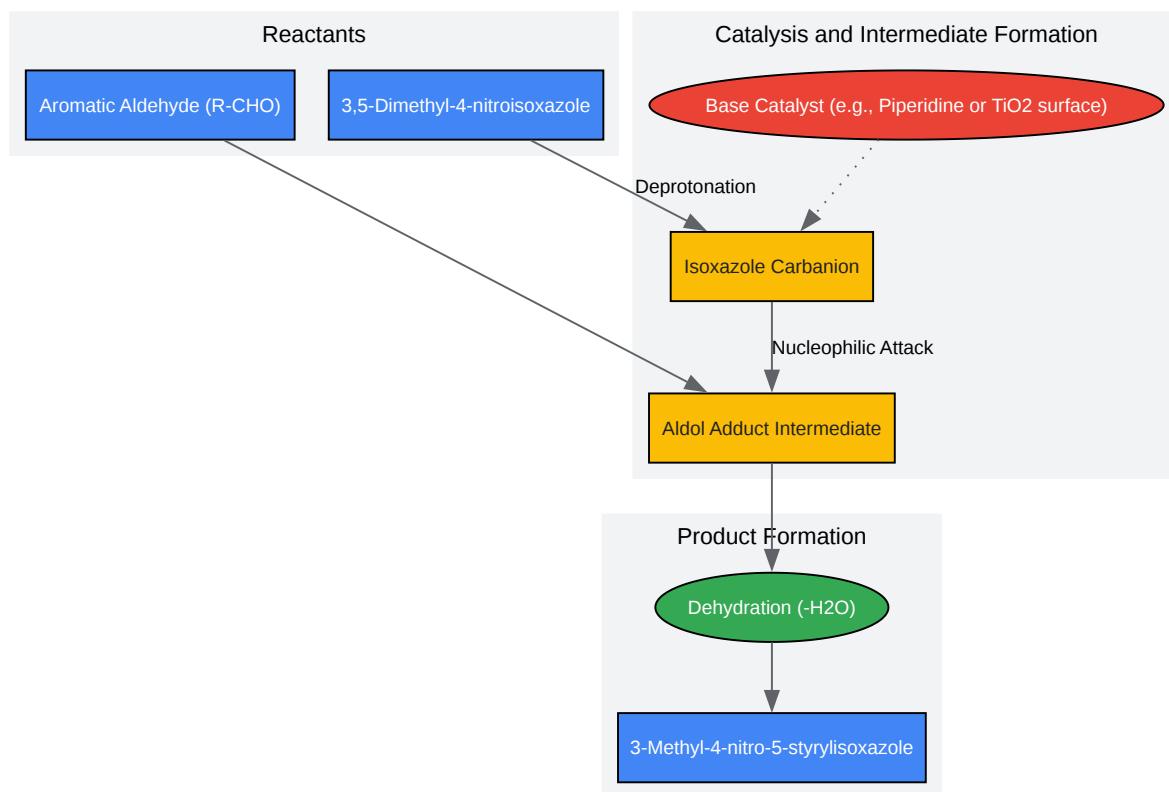
## Mandatory Visualizations

### Experimental Workflow

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Caption: Workflow for Knoevenagel Condensation.

# Signaling Pathway (Reaction Mechanism)



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Caption: Knoevenagel Condensation Mechanism.

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## References

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